

Personal protective equipment for handling Onalespib

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Compound of Interest

Compound Name: Onalespib

Cat. No.: B1677294

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Essential Safety and Handling Guide for Onalespib

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Onalespib** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Classification

Onalespib is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to handle this compound with appropriate personal protective equipment and engineering controls to minimize exposure.

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled

Data sourced from the **Onalespib** Safety Data Sheet.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is critical when handling **Onalespib** to prevent exposure. The following table outlines the recommended PPE based on general guidelines for handling hazardous drugs.

Body Part	PPE Recommendation	Standard/Specification
Hands	Double gloving with chemotherapy-rated gloves.	ASTM D6978
Body	Disposable, long-sleeved, impervious gown that closes in the back.	Polypropylene with a polyethylene coating
Eyes/Face	Safety glasses with side shields, goggles, or a face shield.	ANSI Z87.1
Respiratory	NIOSH-approved respirator (e.g., N95) if not handled in a containment primary engineering control or if there is a risk of aerosolization.	NIOSH-approved

Recommendations are based on general guidelines for handling hazardous drugs and may need to be adapted based on a site-specific risk assessment.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Procedural Guidance for Handling Onalespib

Receiving and Unpacking:

- Personnel should wear chemotherapy gloves when unpacking **Onalespib**.[\[3\]](#)
- If the container is not enclosed in plastic, an elastomeric half-mask with a multi-gas cartridge and P100 filter is recommended until the packaging is confirmed to be intact.[\[3\]](#)

Preparation of Solutions:

- All manipulations of solid **Onalespib** and preparation of solutions should be conducted in a certified chemical fume hood or a biological safety cabinet to avoid inhalation of dust or aerosols.
- Use a dedicated set of non-metallic spatulas and weighing papers.
- For in vitro studies, **Onalespib** can be dissolved in DMSO.[\[6\]](#)

Administration (In Vitro/In Vivo):

- When adding **Onalespib** to cell cultures or administering it to animals, wear appropriate PPE, including gloves, a gown, and eye protection.
- Use Luer-Lok syringes and needles to prevent accidental disconnection and spraying of the solution.

Spill Management:

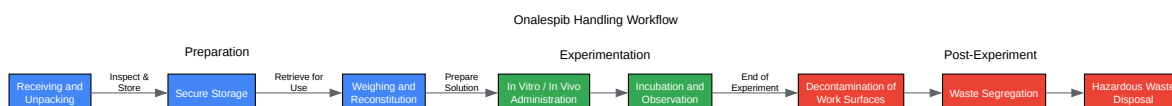
- In case of a spill, immediately alert others in the area.
- The spill area should be cordoned off.
- Personnel cleaning the spill must wear appropriate PPE, including a respirator.
- Use a spill kit designed for hazardous drugs. Absorb the spill with an appropriate absorbent material, then decontaminate the area with a suitable cleaning agent.

Disposal:

- All disposable materials that have come into contact with **Onalespib**, including gloves, gowns, weighing papers, and pipette tips, should be disposed of as hazardous waste.
- Place all contaminated waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

[\[1\]](#)

Onalespib Handling Workflow



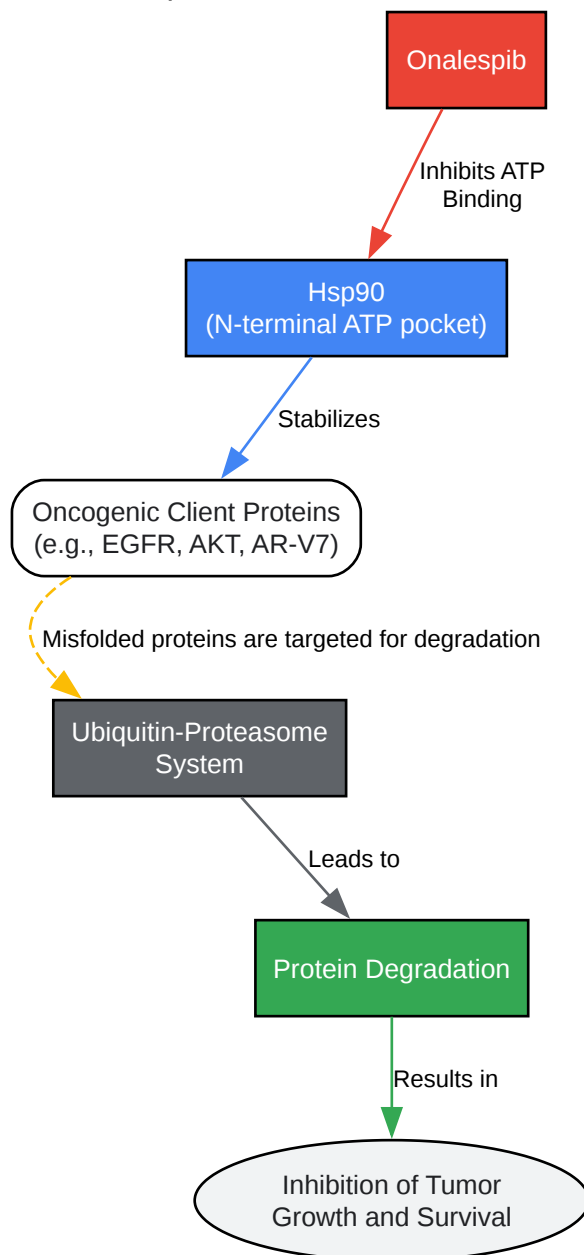
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Caption: A workflow diagram illustrating the key stages of handling **Onalespib**, from receiving to disposal.

Mechanism of Action: Hsp90 Inhibition

Onalespib is a potent inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone that is crucial for the stability and function of numerous client proteins involved in cancer cell proliferation and survival.^{[6][7][8]} By binding to the N-terminal ATP-binding site of Hsp90, **Onalespib** disrupts its chaperone activity, leading to the degradation of these client proteins via the ubiquitin-proteasome pathway.^[8] This mechanism makes it a target for cancer therapy.

Onalespib's Mechanism of Action



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Caption: A diagram illustrating how **Onalespib** inhibits Hsp90, leading to the degradation of oncogenic client proteins.

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